

Personal protective equipment for handling 4-Cyanoindole

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Compound of Interest

Compound Name: 4-Cyanoindole

Cat. No.: B094445

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Essential Safety and Handling Guide for 4-Cyanoindole

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling and disposal of **4-Cyanoindole**.

Chemical Identifier:

- Name: **4-Cyanoindole**
- Synonyms: 1H-Indole-4-carbonitrile
- CAS Number: 16136-52-0
- Molecular Formula: C₉H₆N₂
- Molecular Weight: 142.16 g/mol [1]

Hazard Identification and Classification

4-Cyanoindole is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure safe handling.[1]

Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][2]
- H317: May cause an allergic skin reaction[1][2]
- H318: Causes serious eye damage[1][2]
- H335: May cause respiratory irritation[1][2]

Signal Word: Danger[1]

The table below summarizes the GHS hazard classifications for **4-Cyanoindole**.

Hazard Class	Category
Acute toxicity, Oral	4
Skin irritation	2
Serious eye damage	1
Skin sensitization	1
Specific target organ toxicity — single exposure	3

Data sourced from multiple safety data sheets.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Cyanoindole** to minimize exposure and ensure personal safety.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. A face shield is recommended where splashing is possible. [1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves prior to use. [1] A lab coat or impervious clothing should be worn to prevent skin contact. [1]
Respiratory Protection	For nuisance exposures, a dust mask (type N95/P1) should be used. For higher-level protection, use a respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2). [1]

Always use PPE in accordance with good industrial hygiene and safety practices.[\[1\]](#)

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to mitigate the risks associated with **4-Cyanoindole**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Have all necessary PPE donned correctly before handling the chemical.

2. Handling the Compound:

- Avoid direct contact with the skin and eyes.[\[1\]](#)
- Prevent the formation of dust and aerosols during weighing and transfer.[\[1\]](#)

- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Keep the container tightly closed when not in use.^[1]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.^[1]
- Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation or an allergic reaction occurs, seek medical advice.^[1]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[1]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[1]

4. Storage:

- Store in a cool, dry, and well-ventilated place.^[1]
- Keep the container tightly closed and stored under an inert gas. The compound is noted to be hygroscopic.^[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Disposal Plan

Proper disposal of **4-Cyanoindole** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **4-Cyanoindole** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, compatible, and properly labeled hazardous waste container.^[3]

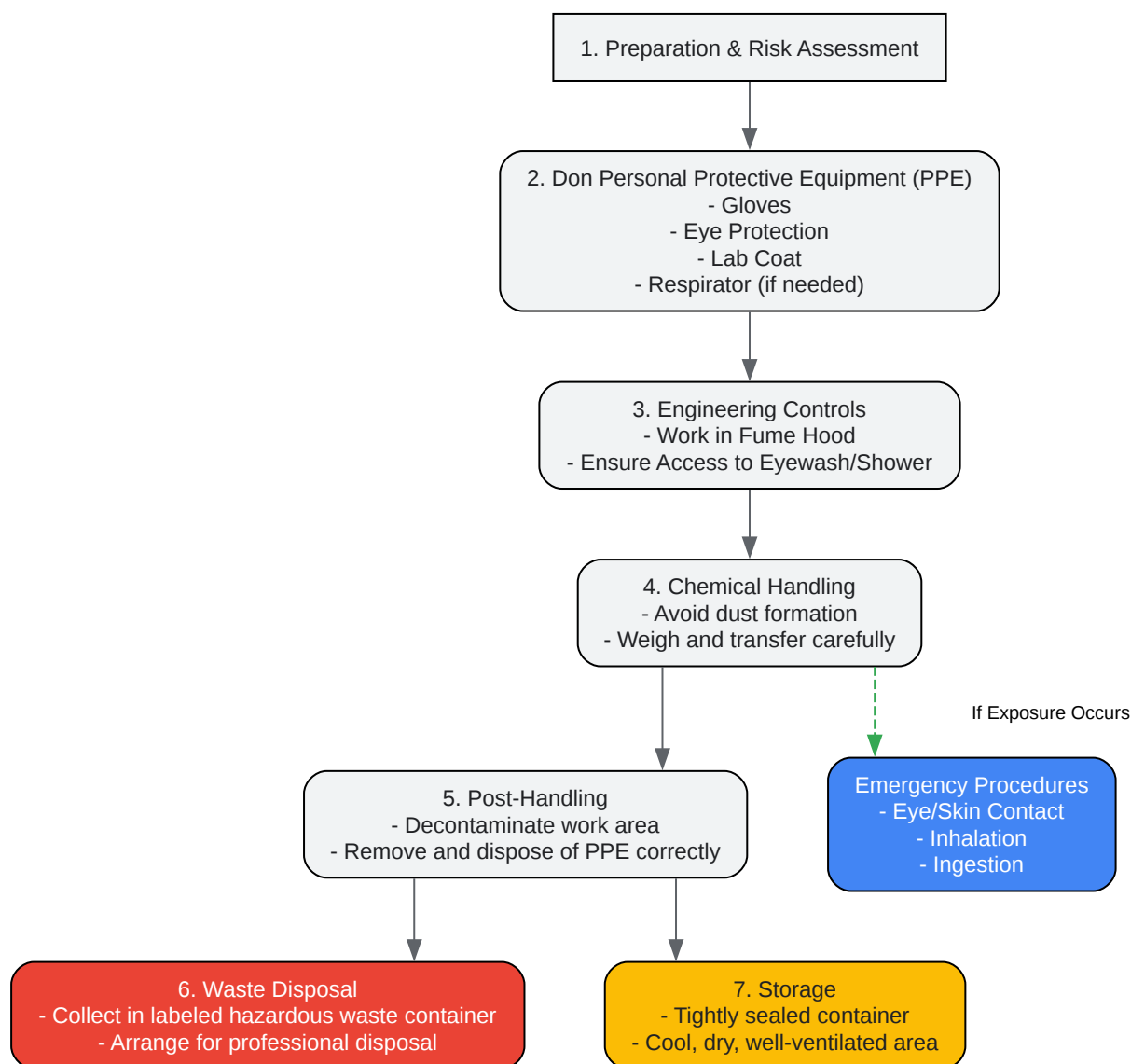
- The container must be clearly marked with the words "HAZARDOUS WASTE" and the chemical name.[\[3\]](#)
- Keep the waste container tightly closed except when adding waste.[\[3\]](#)

2. Disposal Method:

- Do not dispose of **4-Cyanoindole** down the drain or in regular trash.[\[1\]](#)
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.[\[1\]](#)
- The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- All disposal activities must be in accordance with federal, state, and local environmental regulations.

Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **4-Cyanoindole**, from preparation to disposal.



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Caption: Logical workflow for the safe handling of **4-Cyanoindole**.

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